

Application Notes and Protocols for DT-061

Stock Solution Preparation

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Compound of Interest

Compound Name: (1S,2S,3R)-DT-061

Cat. No.: B15575927

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Introduction

DT-061, also known as SMAP, is a potent, orally bioavailable small molecule activator of Protein Phosphatase 2A (PP2A).^{[1][2][3]} PP2A is a critical serine/threonine phosphatase that functions as a tumor suppressor in various signaling pathways.^[4] Dysregulation of PP2A is implicated in the development and progression of several cancers. DT-061 has been shown to reactivate PP2A, leading to anti-tumor effects, particularly in KRAS-mutant and MYC-driven cancers.^{[2][3][4]} This document provides detailed protocols for the preparation of DT-061 stock solutions using dimethyl sulfoxide (DMSO) for research applications.

Quantitative Data Summary

The following table summarizes the key chemical and physical properties of DT-061.

Property	Value	Reference
IUPAC Name	N-((1R,2R,3S)-2-hydroxy-3-(10H-phenoxazin-10-yl)cyclohexyl)-4-(trifluoromethoxy)benzenesulfonamide	[2]
Synonyms	DT061, SMAP	[2]
CAS Number	1809427-19-7	[1][2][3]
Molecular Formula	C ₂₅ H ₂₃ F ₃ N ₂ O ₅ S	[1][2][3]
Molecular Weight	520.52 g/mol	[1][2][3][5]
Appearance	Solid powder	[2]
Purity	>98% (lot-specific)	[2]
Solubility in DMSO	100 mg/mL (192.11 mM)	[1][5]
Storage of Solid	-20°C for long term (months to years)	[2]
Stock Solution Storage	-20°C for 1 month, -80°C for 6 months	[6][7]

Experimental Protocols

Materials and Equipment

- DT-061 solid powder
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips

- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Safety Precautions

- DT-061 is for research use only and not for human or veterinary use.[\[2\]](#)[\[3\]](#)
- Handle DT-061 powder in a well-ventilated area or a chemical fume hood.
- DMSO is a potent solvent that can facilitate the absorption of substances through the skin. Avoid direct contact with skin and eyes.
- Wear appropriate PPE at all times.
- Consult the Material Safety Data Sheet (MSDS) for DT-061 and DMSO for complete safety information.

Protocol for Preparing a 10 mM DT-061 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of DT-061 in DMSO.

3.1. Calculation of Mass

To prepare a desired volume of a 10 mM stock solution, use the following formula:

$$\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times \text{Molecular Weight (520.52 g/mol)} / 1000$$

Example Calculation for 1 mL of 10 mM Stock Solution:

$$\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mmol/L} \times 520.52 \text{ g/mol} / 1000 = 5.2052 \text{ mg}$$

3.2. Step-by-Step Procedure

- Equilibrate DT-061: Allow the vial of DT-061 solid powder to reach room temperature before opening to prevent condensation.

- **Weigh DT-061:** Carefully weigh out the calculated mass (e.g., 5.21 mg) of DT-061 powder and place it into a sterile microcentrifuge tube or amber vial.
- **Add DMSO:** Add the calculated volume of fresh, anhydrous DMSO to the tube containing the DT-061 powder. For a 10 mM solution with 5.21 mg of DT-061, you would add 1 mL of DMSO. It is crucial to use fresh DMSO as moisture can reduce the solubility of the compound.^[5]
- **Dissolve the Compound:** Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[6][7]}

Protocol for Preparing Working Solutions

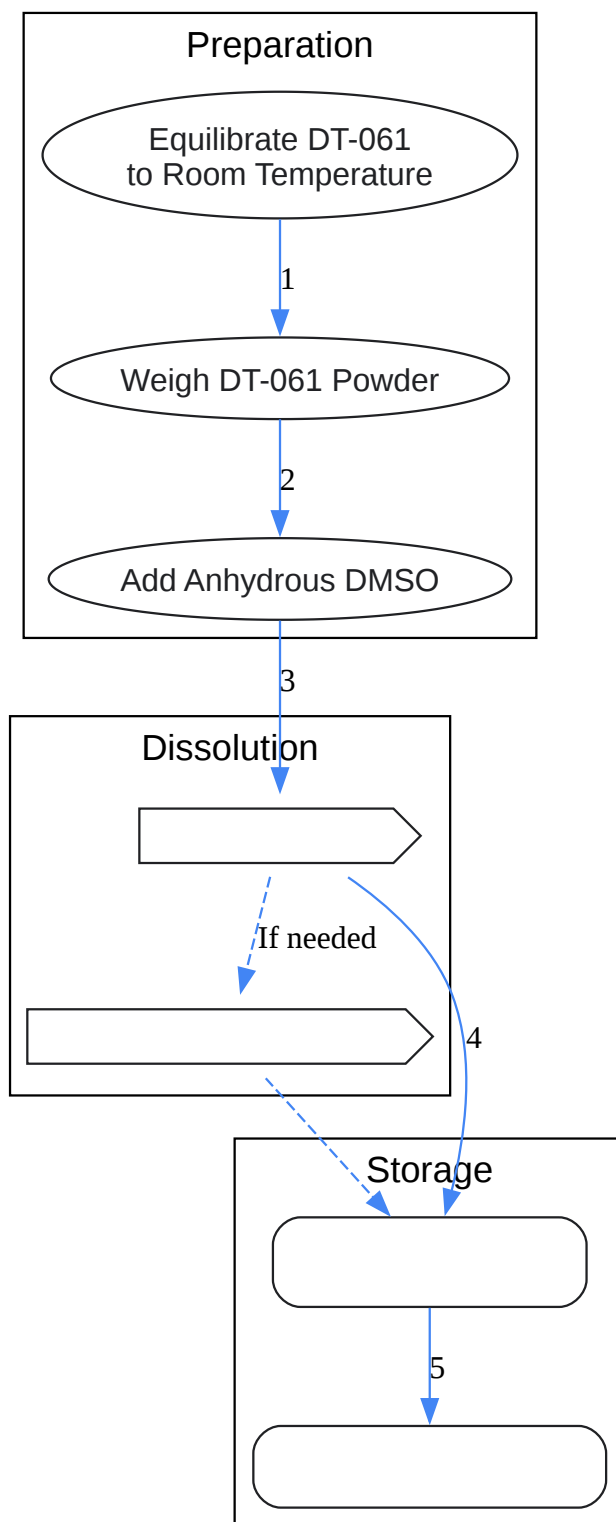
For cell-based assays, the high-concentration DMSO stock solution must be diluted to the final working concentration in the appropriate cell culture medium.

- **Thaw Stock Solution:** Thaw an aliquot of the 10 mM DT-061 stock solution at room temperature.
- **Prepare Intermediate Dilutions (Optional but Recommended):** To avoid pipetting very small volumes and to ensure accuracy, prepare an intermediate dilution of the stock solution in cell culture medium. For example, dilute the 10 mM stock 1:100 in medium to create a 100 µM intermediate solution.
- **Prepare Final Working Solution:** Add the required volume of the intermediate solution (or the stock solution for higher concentrations) to the cell culture medium to achieve the desired final concentration. For example, to achieve a final concentration of 10 µM in a 1 mL culture volume, add 100 µL of the 100 µM intermediate solution.
- **Mix and Use Immediately:** Gently mix the final working solution and add it to the cells. Ensure the final concentration of DMSO in the culture medium is low (typically <0.5%) to avoid solvent-induced cytotoxicity.

Visualizations

Experimental Workflow for Stock Solution Preparation

Workflow for DT-061 Stock Solution Preparation

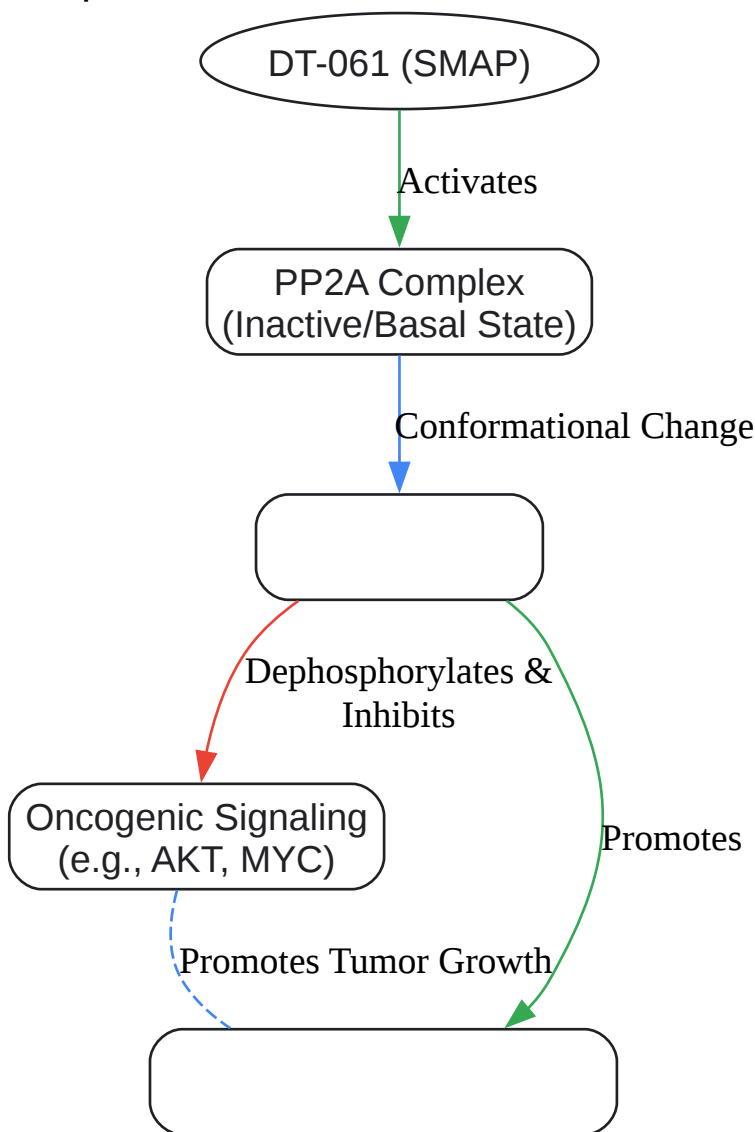


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Caption: Workflow for preparing DT-061 stock solution.

Signaling Pathway of DT-061

Simplified DT-061 Mechanism of Action

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